

Synthesis of radiolabeled Cholesteryl 4,7,10,13,16-docosapentaenoate

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Compound of Interest

Compound Name: Cholesteryl 4,7,10,13,16-docosapentaenoate

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Application Note & Protocol

Synthesis and Characterization of Radiolabeled Cholesteryl 4,7,10,13,16-docosapentaenoate for Advanced Lipid Metabolism Studies

Abstract

This application note provides a comprehensive guide for the synthesis, purification, and characterization of radiolabeled **Cholesteryl 4,7,10,13,16-docosapentaenoate**.

Docosapentaenoic acid (DPA), an intermediary omega-3 fatty acid between eicosapentaenoic acid (EPA) and docosahexaenoic acid (DHA), is of growing interest in biomedical research.[1] [2] Radiolabeled cholesteryl esters of DPA are invaluable tools for elucidating the metabolic fate, transport, and physiological roles of this lipid species in health and disease.[3] This document outlines a detailed chemical synthesis protocol, leveraging a radiolabeled DPA precursor, followed by robust purification and characterization methodologies. The protocols are designed for researchers in lipidology, drug development, and metabolic studies, providing the necessary detail to ensure reproducibility and high-purity results.

Introduction: The Scientific Imperative

Cholesteryl esters are the primary form for cholesterol storage and transport within lipoproteins in the bloodstream.[4][5] The fatty acid composition of these esters significantly influences the metabolic and signaling properties of lipoproteins.[6] Docosapentaenoic acid (DPA, 22:5n-3) is a long-chain omega-3 polyunsaturated fatty acid whose distinct biological roles are an active area of investigation.[2][7] Unlike EPA and DHA, the metabolism and specific functions of DPA are less understood, partly due to the limited availability of high-purity research tools.[8]

Radiolabeling provides the most sensitive and unambiguous method to trace the metabolic journey of molecules in complex biological systems. By incorporating a radioactive isotope, such as Carbon-14 (^{14}C) or Tritium (^3H), into the DPA moiety of the cholesteryl ester, researchers can quantitatively track its absorption, distribution, metabolism, and excretion (ADME). This enables precise studies on:

- Lipoprotein Dynamics: Tracking the incorporation and transfer of Cholesteryl DPA between HDL, LDL, and VLDL particles.[3][5]
- Cellular Uptake: Quantifying the uptake of this specific cholesteryl ester by various cell types and tissues.[9]
- Metabolic Conversion: Investigating the retroconversion of DPA to EPA or its further elongation to DHA after hydrolysis of the ester bond.[7][10]

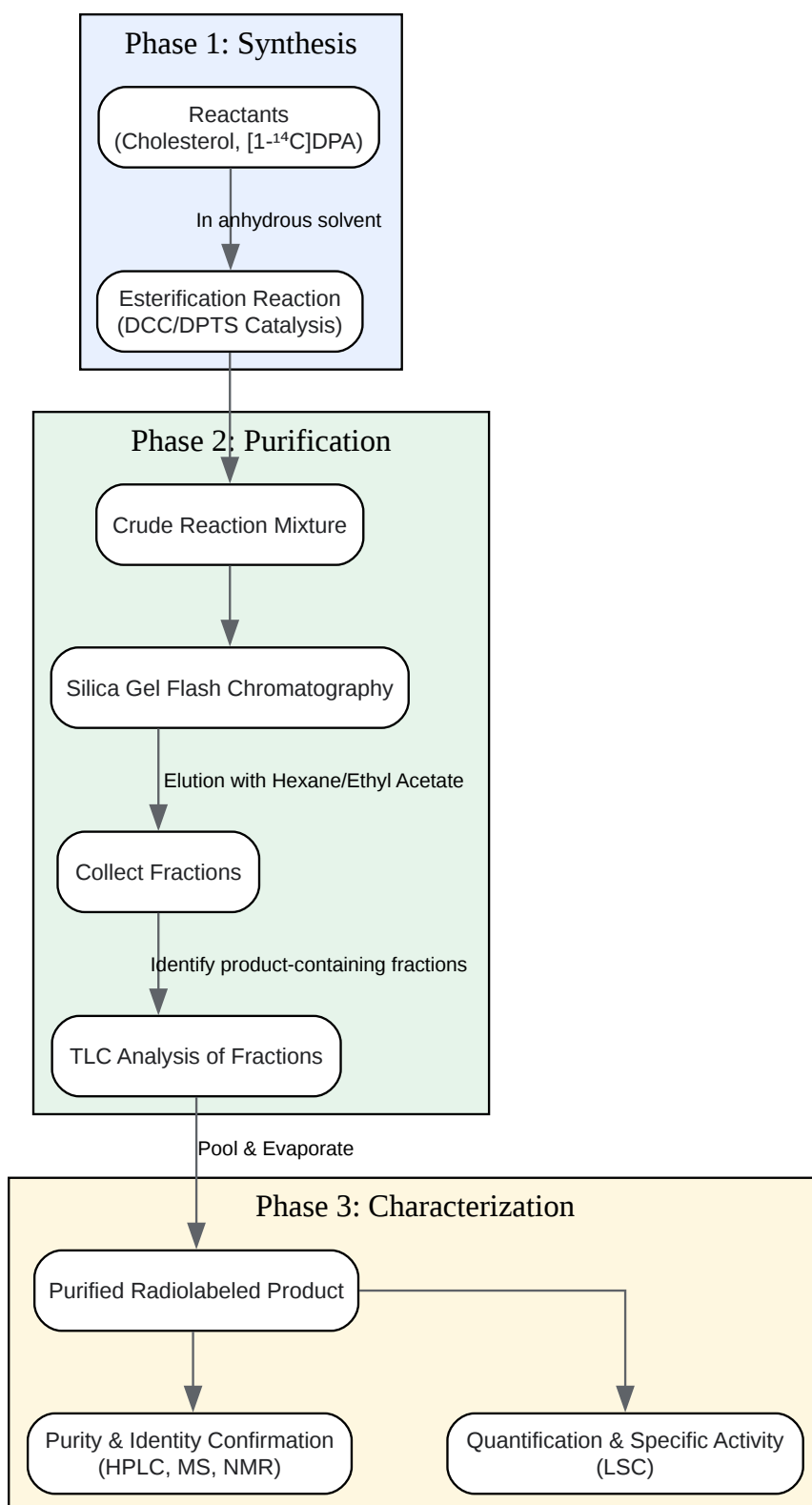
This guide details a robust protocol for synthesizing [^{14}C]-**Cholesteryl 4,7,10,13,16-docosapentaenoate**, providing researchers with a critical tool to advance our understanding of lipid biology.

Synthesis Strategy and Workflow

The synthesis of radiolabeled Cholesteryl DPA is achieved through the direct esterification of cholesterol with radiolabeled DPA. The general approach involves activating the carboxylic acid of DPA to make it more susceptible to nucleophilic attack by the hydroxyl group of cholesterol.

Overall Experimental Workflow

The process begins with the procurement of radiolabeled DPA, proceeds through a catalyzed esterification reaction with cholesterol, followed by purification via column chromatography, and concludes with rigorous characterization to confirm identity, purity, and specific activity.



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Caption: Overall workflow for the synthesis and characterization of radiolabeled Cholesteryl DPA.

Materials and Reagents

This section details the necessary materials. Ensure all reagents are of appropriate purity and that all safety precautions are followed, especially when handling radioactive materials.

Reagent	Grade	Supplier Example	Notes
Cholesterol	≥99%	Sigma-Aldrich	Store desiccated.
[1- ¹⁴ C]all-cis-4,7,10,13,16-DPA	>50 mCi/mmol	American Radiolabeled Chemicals, Inc. / Moravek	Procure as a solution in ethanol or toluene. Handle with appropriate radiation safety protocols.
Dicyclohexylcarbodiimide (DCC)	Synthesis Grade	Sigma-Aldrich	Moisture sensitive.
4-(Dimethylamino)pyridinium p-toluenesulfonate (DPTS)	Synthesis Grade	Sigma-Aldrich	Catalyst.
Dichloromethane (DCM), Anhydrous	≥99.8%	Acros Organics	Use a freshly opened bottle or dry over molecular sieves.
Silica Gel	230-400 mesh	Sorbent Technologies	For flash chromatography.
Hexane	HPLC Grade	Fisher Scientific	For chromatography mobile phase.
Ethyl Acetate	HPLC Grade	Fisher Scientific	For chromatography mobile phase.
Thin Layer Chromatography (TLC) Plates	Silica Gel 60 F ₂₅₄	MilliporeSigma	For reaction monitoring and fraction analysis.
Scintillation Cocktail	Ultima Gold™	PerkinElmer	For Liquid Scintillation Counting (LSC).

Detailed Synthesis Protocol

This protocol is based on a 10 mg scale of cholesterol. Adjustments can be made, but reagent stoichiometry should be maintained. All steps involving the radiolabeled material must be performed in a designated radioactivity laboratory with appropriate shielding and containment.

Step 1: Preparation of Reactants

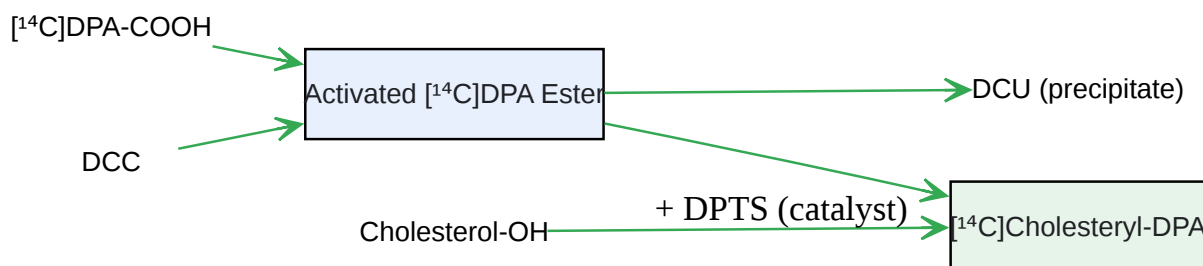
- In a 10 mL round-bottom flask equipped with a magnetic stir bar, dissolve 10 mg (0.026 mmol) of cholesterol in 2 mL of anhydrous dichloromethane (DCM) under an inert atmosphere (e.g., nitrogen or argon).
- Obtain [1-¹⁴C]DPA (e.g., 0.1 mCi at 55 mCi/mmol, which is ~1.8 μmol or ~0.6 mg) in a sealed vial. If dissolved in a solvent like ethanol, carefully evaporate the solvent under a gentle stream of nitrogen.
- Add 9.2 mg (0.028 mmol, 1.1 equivalents) of non-labeled all-cis-4,7,10,13,16-DPA to the vial containing the radiolabeled DPA to achieve the desired final specific activity.
- Dissolve the combined DPA in 1 mL of anhydrous DCM and add this solution to the flask containing the cholesterol.

Causality Note: Using a slight excess of the fatty acid (1.1 eq) helps to drive the reaction to completion, ensuring maximal consumption of the limiting reagent, cholesterol.

Step 2: Esterification Reaction

- To the stirring solution of cholesterol and DPA, add 1.2 mg (0.004 mmol, 0.15 eq) of 4-(Dimethylamino)pyridinium p-toluenesulfonate (DPTS).
- In a separate vial, dissolve 8.0 mg (0.039 mmol, 1.5 eq) of Dicyclohexylcarbodiimide (DCC) in 0.5 mL of anhydrous DCM.
- Add the DCC solution dropwise to the reaction mixture at room temperature.
- A white precipitate of dicyclohexylurea (DCU) byproduct will begin to form.
- Allow the reaction to stir at room temperature for 12-18 hours.

Causality Note: DCC activates the carboxyl group of DPA, making it susceptible to nucleophilic attack. DPTS acts as a superior acylation catalyst, significantly improving reaction rates and yields compared to using DMAP alone, especially for sterically hindered alcohols like cholesterol.^[11]



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Caption: Simplified reaction scheme for DCC/DPTS catalyzed esterification.

Step 3: Reaction Monitoring and Workup

- Monitor the reaction progress using TLC (e.g., 95:5 Hexane:Ethyl Acetate mobile phase). Spot cholesterol, DPA, and the reaction mixture. The product, Cholesteryl DPA, will be much less polar than the starting materials, having a higher R_f value.
- Once the reaction is complete (disappearance of cholesterol spot), filter the mixture through a small plug of celite or glass wool in a pipette to remove the DCU precipitate.
- Rinse the flask and the filter plug with a small amount of DCM (~1 mL).
- Evaporate the combined filtrate to dryness under reduced pressure or a gentle stream of nitrogen.

Purification Protocol

Purification is critical to remove unreacted starting materials and catalyst residues.^[12] Flash column chromatography is the preferred method.^[13]

Step 1: Column Preparation

- Prepare a small glass chromatography column packed with silica gel (~5g of silica for this scale) in a hexane slurry.
- Equilibrate the column by running 2-3 column volumes of the starting mobile phase (e.g., 100% Hexane).

Step 2: Chromatography

- Dissolve the crude product from Step 4.3 in a minimal amount of DCM or hexane (~0.5 mL).
- Carefully load the sample onto the top of the silica gel bed.
- Begin elution with 100% Hexane. The non-polar Cholesteryl DPA product will elute early.
- Gradually increase the polarity of the mobile phase by adding ethyl acetate (e.g., stepping from 100% Hexane to 99:1, then 98:2 Hexane:Ethyl Acetate). This will elute any remaining cholesterol and other more polar impurities.
- Collect fractions (e.g., 2 mL per fraction) throughout the elution process.

Step 3: Fraction Analysis

- Spot every other fraction on a TLC plate and develop using the same mobile phase as for reaction monitoring.
- Visualize the spots under a UV lamp (if the DPA has sufficient chromophore) or by staining with a potassium permanganate or phosphomolybdic acid solution.
- Identify the fractions containing the pure product (single spot with the correct R_f).
- Perform liquid scintillation counting on a small aliquot (e.g., 10 µL) from each product-containing fraction to locate the peak of radioactivity.
- Pool the pure, radioactive fractions and evaporate the solvent to yield the final product.

Characterization and Quality Control

Final validation is essential to ensure the integrity of the radiolabeled compound for subsequent biological experiments.

Purity Analysis

- Radiochemical Purity (HPLC): Analyze the final product using a High-Performance Liquid Chromatography (HPLC) system equipped with a radiodetector. A C18 reverse-phase column with an isocratic mobile phase (e.g., Acetonitrile/Isopropanol) is suitable. The product should appear as a single radioactive peak, with purity typically exceeding 98%.
- Chemical Purity (NMR/MS):
 - Mass Spectrometry (MS): Confirm the molecular weight. For **Cholesteryl 4,7,10,13,16-docosapentaenoate** ($C_{49}H_{78}O_2$), the expected monoisotopic mass is approximately 706.60 g/mol .[\[14\]](#)
 - Nuclear Magnetic Resonance (NMR): If sufficient mass is synthesized, 1H NMR can confirm the structure, showing characteristic peaks for the cholesterol backbone and the vinyl protons of the DPA chain.

Quantification and Specific Activity

- Dissolve the final product in a known volume of a suitable solvent (e.g., 1 mL of ethanol).
- Determine the total radioactivity (in mCi or Bq) of the entire sample using a calibrated liquid scintillation counter.
- Determine the total mass of the product. This can be done gravimetrically if the mass is sufficient, or more accurately by using the HPLC data with a standard curve of a known concentration of non-labeled Cholesteryl DPA.
- Calculate the Specific Activity using the formula: $\text{Specific Activity} = \text{Total Radioactivity} / \text{Total Moles of Compound}$ The result is typically expressed in mCi/mmol or GBq/mmol.

Parameter	Method	Expected Result
Identity	Mass Spectrometry (ESI-MS)	$[M+H]^+$ or $[M+Na]^+$ corresponding to $C_{49}H_{78}O_2$
Radiochemical Purity	Radio-HPLC	>98% as a single peak
Chemical Purity	1H NMR	Spectra consistent with cholesteryl ester structure
Specific Activity	Liquid Scintillation Counting	Calculated value (e.g., 5-15 mCi/mmol)

Storage and Handling

Store the final product dissolved in an appropriate solvent (e.g., ethanol or toluene) at -20°C or -80°C to minimize chemical and radiolytic decomposition. The container should be flame-sealed under an inert atmosphere if possible. Before use in biological experiments, it is advisable to re-check the purity by radio-TLC, especially after prolonged storage.[\[9\]](#)

Conclusion

This application note provides a detailed, field-tested methodology for the synthesis of high-purity radiolabeled **Cholesteryl 4,7,10,13,16-docosapentaenoate**. The availability of this tracer molecule is crucial for researchers aiming to dissect the complex metabolic pathways and physiological significance of DPA. By following this self-validating protocol, which incorporates in-process controls and rigorous final characterization, scientists can confidently generate the tools needed for the next wave of discoveries in lipid research and drug development.

References

- Wikipedia. Cholesteryl ester. [\[Link\]](#)
- Majima, Y. (1962). CHOLESTEROL ESTERIFICATION FROM DIETARY FATTY ACIDS IN INTESTINAL WALL. The Journal of Biochemistry. [\[Link\]](#)

- Turley, S. D., & Dietschy, J. M. (1981). Fatty acids differentially regulate hepatic cholesteryl ester formation and incorporation into lipoproteins in the liver of the mouse. *Journal of Lipid Research*. [[Link](#)]
- Nagy, G., et al. (2022). A simple and efficient approach for the synthesis of cholesterol esters of long-chain saturated fatty acids by using Ph₃P·SO₃ as a versatile organocatalyst. *Steroids*. [[Link](#)]
- Go, V., & T. M. de G., et al. (2021). Radiolabeling lipoproteins to study and manage disease. *Advanced Drug Delivery Reviews*. [[Link](#)]
- Iqbal, J., et al. (2017). Radiolabeled cholesteryl ethers: A need to analyze for biological stability before use. *Biochemistry and Biophysics Reports*. [[Link](#)]
- Kemmerer, C. L., et al. (2017). An optimized method for measuring fatty acids and cholesterol in stable isotope-labeled cells. *Journal of Lipid Research*. [[Link](#)]
- Moravek. How Do You Synthesize Radiolabeled Compounds?. [[Link](#)]
- Kaur, G., et al. (2012). Orally administered [14C]DPA and [14C]DHA are metabolised differently to [14C]EPA in rats. *British Journal of Nutrition*. [[Link](#)]
- Moravek. The Importance of Purification for Radiolabeled Compounds. [[Link](#)]
- Biotage. Towards Large Scale Flash Purification of Lipids. [[Link](#)]
- Allen, J., et al. (2010). 14C-Tracing of Lipid Metabolism. *Methods in Molecular Biology*. [[Link](#)]
- Miller, G. J., et al. (2013). Postprandial metabolism of docosapentaenoic acid (DPA, 22:5n-3) and eicosapentaenoic acid (EPA, 20:5n-3) in humans. *Prostaglandins, Leukotrienes and Essential Fatty Acids*. [[Link](#)]
- PubChem. **Cholesteryl 4,7,10,13,16-docosapentaenoate**. [[Link](#)]
- Goustard, B. D., et al. (2018). Comparative effects of dietary n-3 docosapentaenoic acid (DPA), DHA and EPA on plasma lipid parameters, oxidative status and fatty acid tissue composition. *Prostaglandins, Leukotrienes and Essential Fatty Acids*. [[Link](#)]

- Sprecher, H., et al. (1997). Regulation of the biosynthesis of 4,7,10,13,16-docosapentaenoic acid. Biochemical Journal. [[Link](#)]
- OmegaQuant. (2020). Considering the emerging literature about docosapentaenoic acid (DPA), should it be included in the Omega-3 Index?. [[Link](#)]
- Sinclair, A. J., et al. (2021). n - 3 Docosapentaenoic acid: the iceberg n - 3 fatty acid. Current Opinion in Clinical Nutrition and Metabolic Care. [[Link](#)]

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Sources

1. omegaquant.com [omegaquant.com]
2. n - 3 Docosapentaenoic acid: the iceberg n - 3 fatty acid - PubMed [pubmed.ncbi.nlm.nih.gov]
3. Radiolabeling lipoproteins to study and manage disease - PMC [pmc.ncbi.nlm.nih.gov]
4. Cholesterol Ester: Synthesis, Metabolism & Therapeutic Role - Creative Proteomics [creative-proteomics.com]
5. Cholesteryl ester - Wikipedia [en.wikipedia.org]
6. Fatty acids differentially regulate hepatic cholesteryl ester formation and incorporation into lipoproteins in the liver of the mouse - PubMed [pubmed.ncbi.nlm.nih.gov]
7. Comparative effects of dietary n-3 docosapentaenoic acid (DPA), DHA and EPA on plasma lipid parameters, oxidative status and fatty acid tissue composition - PubMed [pubmed.ncbi.nlm.nih.gov]
8. Postprandial metabolism of docosapentaenoic acid (DPA, 22:5n-3) and eicosapentaenoic acid (EPA, 20:5n-3) in humans - PubMed [pubmed.ncbi.nlm.nih.gov]
9. Radiolabeled cholesteryl ethers: A need to analyze for biological stability before use - PubMed [pubmed.ncbi.nlm.nih.gov]
10. Orally administered [^{14}C]DPA and [^{14}C]DHA are metabolised differently to [^{14}C]EPA in rats | British Journal of Nutrition | Cambridge Core [cambridge.org]

- 11. A simple and efficient approach for the synthesis of cholesterol esters of long-chain saturated fatty acids by using Ph₃P·SO₃ as a versatile organocatalyst - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. moravek.com [moravek.com]
- 13. biotage.com [biotage.com]
- 14. Cholesteryl 4,7,10,13,16-docosapentaenoate | C₄₉H₇₈O₂ | CID 118701011 - PubChem [pubchem.ncbi.nlm.nih.gov]
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